

Application Notes and Protocols: Spiromesifen Suspension Concentrate (SC) for Greenhouse Use

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Compound of Interest

Compound Name: *Spiromesifen*

Cat. No.: *B166731*

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Product Information

Spiromesifen is a non-systemic insecticide and acaricide belonging to the chemical class of spirocyclic tetronic acid derivatives.[1][2] It is commonly formulated as a Suspension Concentrate (SC) for foliar application in greenhouse settings.[3][4] Marketed under trade names such as Oberon® and Forbid®, **spiromesifen** is primarily used to control mite and whitefly populations.[5] The active ingredient demonstrates translaminar movement, allowing it to penetrate the leaf epidermis to target pests that are not directly exposed to the spray.[6] Its unique mode of action makes it a valuable tool for insecticide resistance management programs.[5][7]

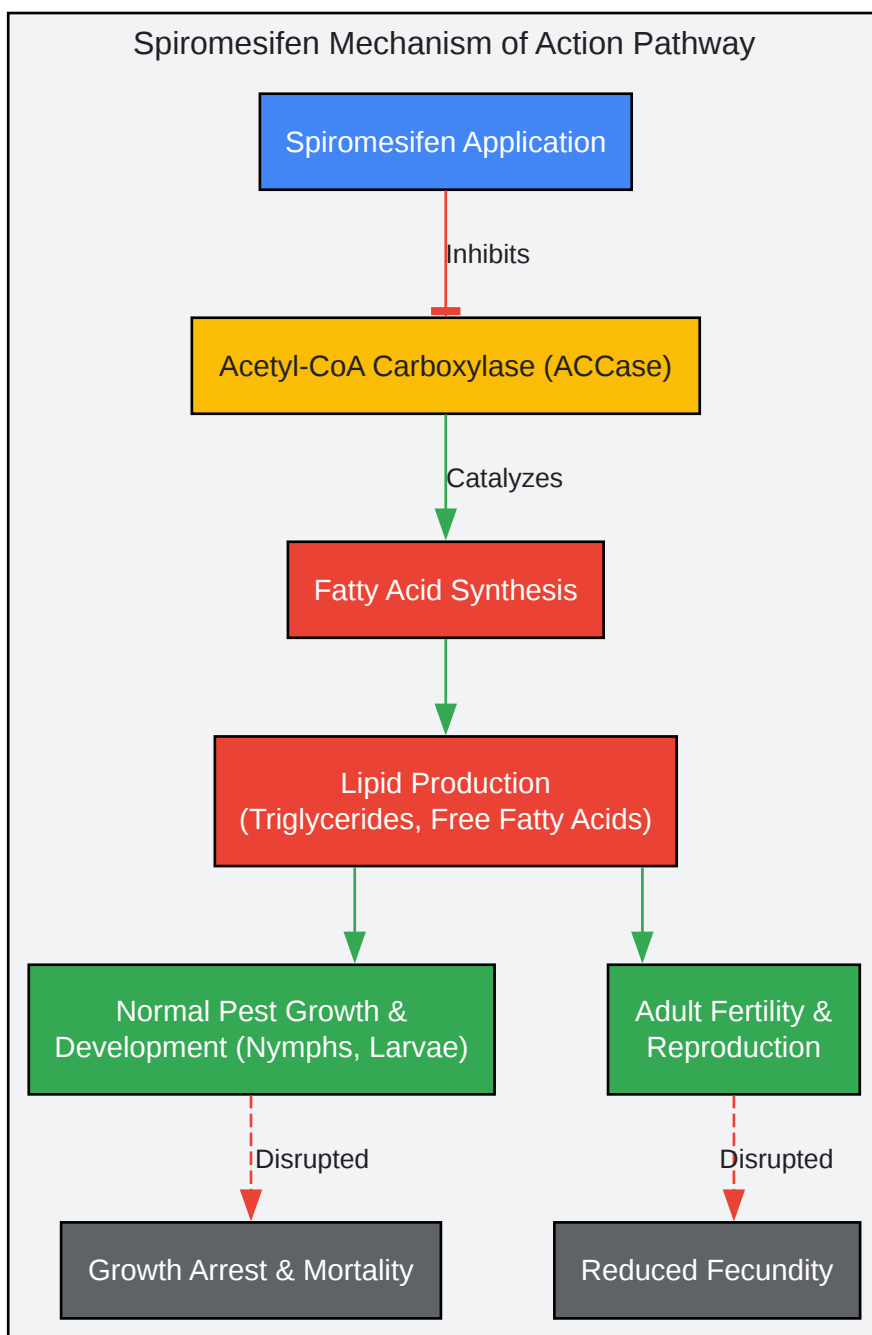
Key Properties:

- Chemical Class: Tetronic and Tetramic acid derivatives[8]
- Mode of Action: Inhibitor of acetyl-CoA carboxylase (ACCase)[8]
- IRAC Group: 23[6]
- Formulation: Suspension Concentrate (SC), e.g., 240 g/L or 22.9% SC[4][9]

- Activity: Primarily contact, with translaminar movement[6]

Mechanism of Action

Spiromesifen's mode of action is the inhibition of lipid biosynthesis.[5][6] Specifically, it targets and inhibits the enzyme acetyl-CoA carboxylase (ACCase).[3][9] This enzyme is critical for the first committed step in the biosynthesis of fatty acids. By disrupting this pathway, **spiromesifen** prevents the production of essential lipids, which are vital for insect development, growth, and energy storage.[5] This disruption leads to stunted growth and eventual mortality, particularly in the larval and nymphal stages of the target pests.[5] It also affects the fertility of adult female mites and whiteflies, reducing egg-laying and overall population growth.[10]



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Caption: **Spiromesifen's** inhibition of ACCase disrupts lipid biosynthesis.

Target Pests and Greenhouse Crops

Spiromesifen SC formulations are effective against a range of piercing-sucking pests prevalent in greenhouses.

- Primary Target Pests:
 - Mites: Two-spotted spider mite (*Tetranychus urticae*), Broad mite, Tarsonemid mites.[\[3\]](#)[\[9\]](#)[\[11\]](#)
 - Whiteflies: Greenhouse whitefly (*Trialeurodes vaporariorum*), Silverleaf whitefly (*Bemisia tabaci*).[\[1\]](#)[\[12\]](#)
- Target Life Stages:
 - Highly effective against eggs and immature stages (nymphs, larvae).[\[12\]](#)[\[13\]](#)
 - Moderately effective against adults, with significant impact on female fertility.[\[7\]](#)[\[12\]](#)
- Approved and Tested Greenhouse Crops:
 - Vegetables: Tomato, Cucumber, Peppers, Eggplant, Melons.[\[3\]](#)
 - Fruits: Strawberry.[\[3\]](#)[\[12\]](#)
 - Ornamentals: Roses, Gerbera, Chrysanthemum, Poinsettia, Carnations.[\[3\]](#)[\[9\]](#)

Application Protocols

Thorough coverage of all plant surfaces, including the underside of leaves, is critical for optimal performance.[\[13\]](#)[\[14\]](#)

Preparation of Spray Solution

- Fill the spray tank with half the required amount of water.
- Begin agitation and keep it running throughout the mixing and application process.
- Add the required volume of **Spiromesifen** SC to the tank.
- If using tank mix partners, add them in the correct sequence.
- Add the remaining water to the tank.

- An adjuvant may be used to improve coverage on hard-to-wet foliage.[\[14\]](#)

Recommended Application Rates

Application rates depend on the target pest, crop, and infestation level. Always consult the product label for specific rates.

Crop/Use Site	Target Pest	Application Rate (Spiromesifen 240 SC)	Notes
Greenhouse Vegetables & Ornamentals	Mites, Whiteflies	5.0 - 8.6 fl oz per 100 gallons of water (0.012 kg a.i./100L) [15]	Apply when pest populations begin to build. [14]
Greenhouse Strawberry	Greenhouse Whitefly	283.8 g a.i. per hectare [12]	Apply in a sufficient volume of water for thorough coverage (e.g., 946 L/ha). [12]
Greenhouse Gerbera	Mites, Thrips	96 g a.i. per hectare [9]	Highly effective for managing both pests. [9]

Note: Do not exceed the maximum application rate per acre per year as specified on the product label (e.g., 0.35 lb **spiromesifen**/acre/year).[\[14\]](#) Repeat applications may be necessary at 7 to 14-day intervals depending on pest pressure.[\[16\]](#)

Efficacy Data

Spiromesifen demonstrates high efficacy against immature stages of target pests.

Table 1: Efficacy of **Spiromesifen** Against Greenhouse Whitefly (*T. vaporariorum*) on Strawberry[\[7\]](#)[\[12\]](#)

Life Stage	Spiromesifen Concentration (a.i.)	Mortality / Inhibition
Egg	0.5 µg/mL	~80% hatching inhibition
Egg	1.0 µg/mL	100% hatching inhibition
1st Instar Nymph	1.6 µg/mL	91% mortality
1st Instar Nymph	3.1 µg/mL	100% mortality
2nd Instar Nymph	3.0 µg/mL	100% mortality
3rd Instar Nymph	10.0 µg/mL	100% mortality
Adult	50.0 - 200.0 µg/mL	61% - 65% mortality

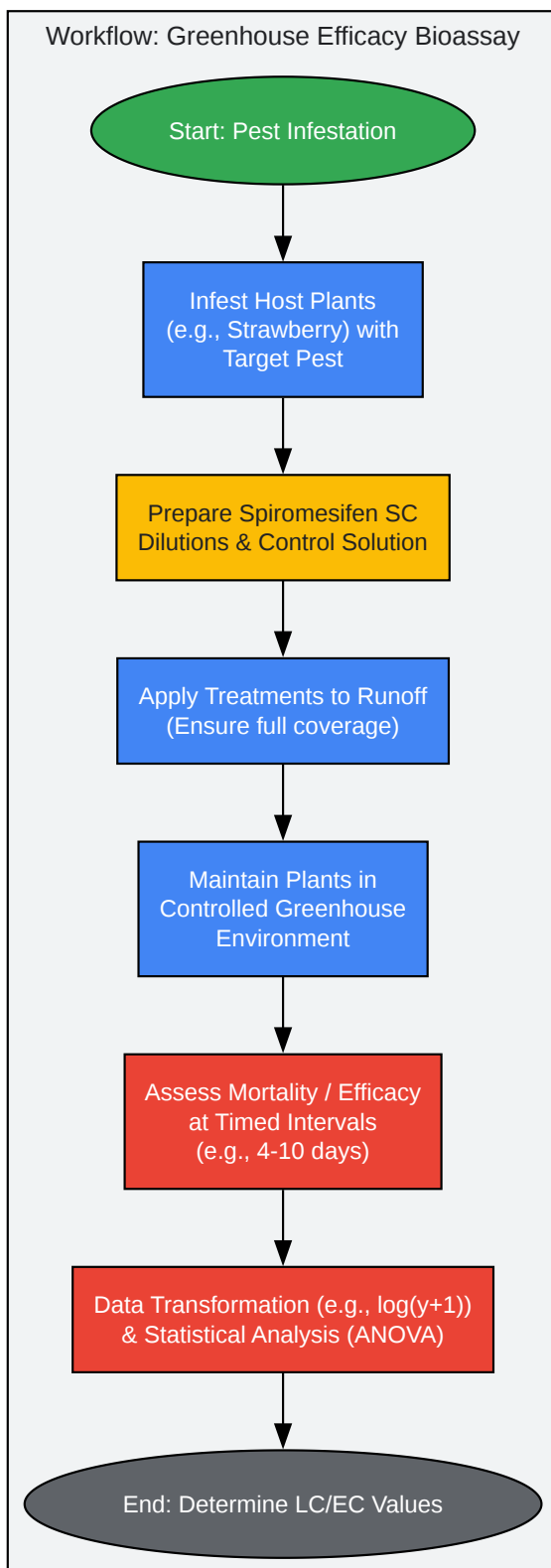
Table 2: Field Efficacy of **Spiromesifen** vs. Other Insecticides on Greenhouse Whitefly (Strawberry)[\[12\]](#)[\[17\]](#)

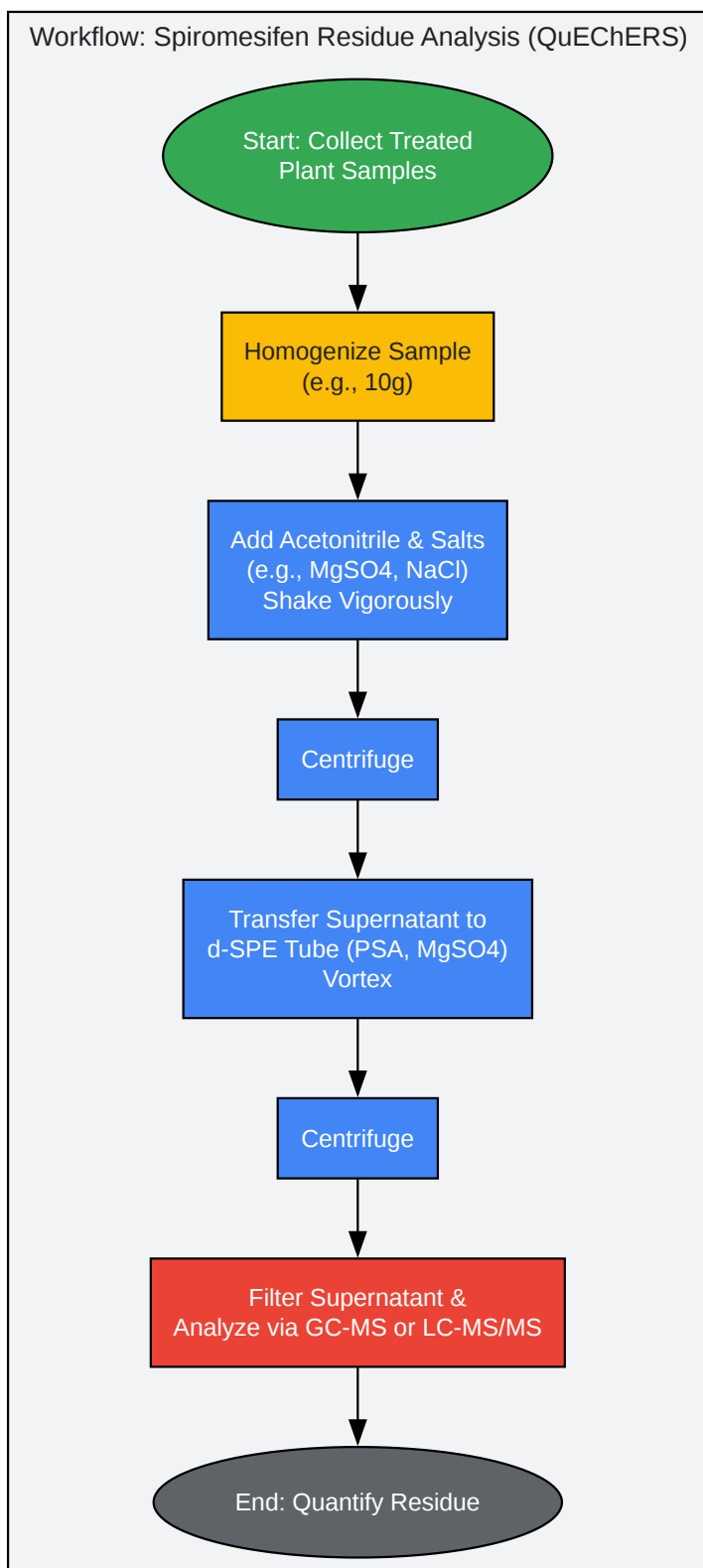
Parameter	Treatment	Observation Period	Reduction Compared to Control/Other Treatments
Egg Numbers	Spiromesifen	2-5 weeks post-treatment	55% to 73% reduction vs. untreated control. [12]
Egg Numbers	Spiromesifen	2-3 weeks post-treatment	61% to 80% reduction vs. pyriproxyfen. [12]
Immature Numbers	Spiromesifen	1-6 weeks post-treatment	29% to 92% reduction vs. pyriproxyfen. [12] [17]

Experimental Protocols

Protocol 1: Greenhouse Efficacy Bioassay

This protocol is adapted from methodologies used to test **spiromesifen** efficacy on greenhouse whiteflies.[[12](#)]





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